

# An In-depth Technical Guide to 4-(Chloromethyl)-2-nitrophenol

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## Compound of Interest

Compound Name: 4-(Chloromethyl)-2-nitrophenol

Cat. No.: B1349657

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This guide provides a comprehensive technical overview of **4-(Chloromethyl)-2-nitrophenol**, a versatile chemical intermediate. It is intended for researchers, scientists, and professionals in drug development and fine chemical synthesis. This document delves into the compound's fundamental properties, synthesis, reactivity, and applications, with a strong emphasis on the scientific principles underpinning its use.

## Introduction

**4-(Chloromethyl)-2-nitrophenol** is an organic compound that holds significant importance as a building block in various synthetic pathways.<sup>[1]</sup> Its trifunctional nature, featuring a phenolic hydroxyl group, a nitro group, and a reactive chloromethyl group, makes it a valuable precursor for the synthesis of a wide range of more complex molecules.<sup>[1][2]</sup> This guide will explore the core chemical and physical characteristics of this compound, its synthesis and reactivity profile, and its applications in diverse fields such as pharmaceuticals, agrochemicals, and dye manufacturing.<sup>[2][3]</sup>

## Core Properties and Identification

A thorough understanding of the fundamental properties of a chemical is paramount for its effective and safe use in a research and development setting.

## Chemical and Physical Data

The key identifiers and physicochemical properties of **4-(Chloromethyl)-2-nitrophenol** are summarized in the table below for quick reference.

Property	Value	Source(s)
CAS Number	6694-75-3	[2][3][4]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> ClNO <sub>3</sub>	[2][3]
Molecular Weight	187.58 g/mol	[2][3]
Appearance	Yellow solid	[2]
IUPAC Name	4-(chloromethyl)-2-nitrophenol	[2]
Synonyms	α-Chloro-2-nitro-p-cresol	[5]
InChI Key	LCYZFNFGPVNDGS- UHFFFAOYSA-N	[2]
SMILES	<chem>C1=CC(=C(C=C1CCl)[O-])O</chem>	[2]

## Spectroscopic Profile

Structural elucidation and confirmation of **4-(Chloromethyl)-2-nitrophenol** rely on standard spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - <sup>1</sup>H NMR: The proton NMR spectrum is characterized by distinct signals for the aromatic protons, the benzylic protons of the chloromethyl group, and the phenolic hydroxyl proton. The chemical shifts are influenced by the electronic effects of the nitro and hydroxyl groups.[4]
  - <sup>13</sup>C NMR: The carbon spectrum will show seven unique signals. The carbons attached to the electronegative oxygen, nitrogen, and chlorine atoms will be deshielded and appear at lower field.[4]
- Infrared (IR) Spectroscopy: The IR spectrum displays characteristic absorption bands for the functional groups present. Key peaks include a broad O-H stretch for the phenolic hydroxyl

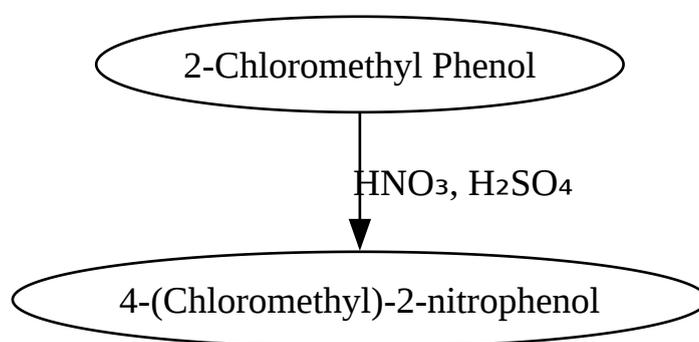
group, strong asymmetric and symmetric stretches for the nitro group (around  $1520\text{ cm}^{-1}$  for the asymmetric stretch), and a C-Cl stretch for the chloromethyl group.[4]

## Synthesis and Mechanistic Insights

The primary synthetic route to **4-(Chloromethyl)-2-nitrophenol** involves the nitration of a chloromethylated phenol precursor.

### Synthetic Pathway

A common laboratory-scale synthesis involves the nitration of 2-chloromethyl phenol. This electrophilic aromatic substitution reaction is typically carried out using a mixture of nitric acid and sulfuric acid.[4]



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It is important to note that controlling the regioselectivity of the nitration can be challenging, as the formation of undesired isomers is possible.[4] Purification is often achieved through chromatographic techniques.[4]

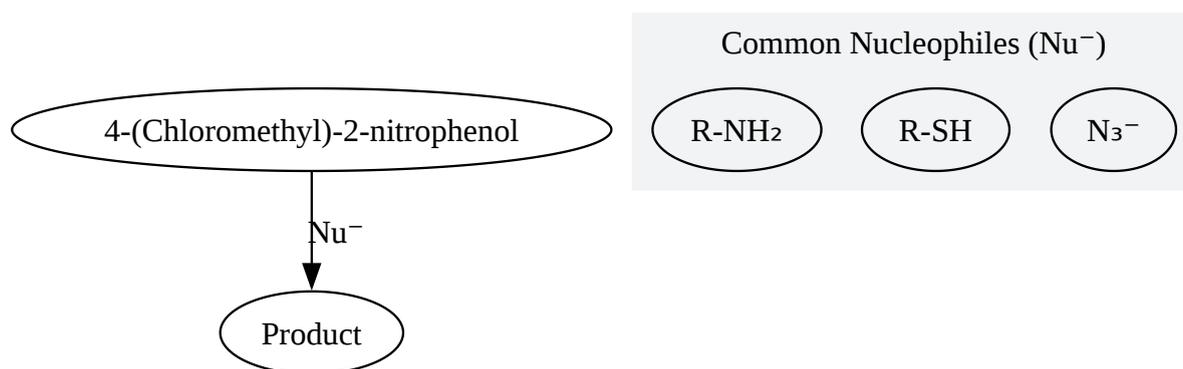
## Chemical Reactivity and Synthetic Utility

The synthetic versatility of **4-(Chloromethyl)-2-nitrophenol** stems from the distinct reactivity of its three functional groups.

### Nucleophilic Substitution at the Chloromethyl Group

The benzylic chloride is an excellent leaving group, making the chloromethyl group highly susceptible to nucleophilic substitution reactions. This allows for the facile introduction of a wide variety of functional groups.[4]

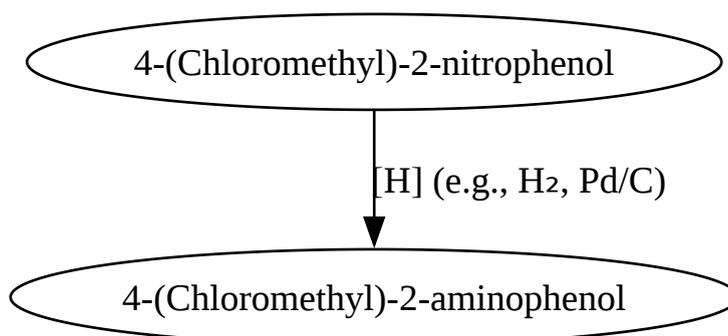
- Reaction with Amines: Primary and secondary amines readily displace the chloride to form the corresponding aminomethylphenols.
- Reaction with Thiols: Thiols react to produce thioether derivatives.[4]
- Reaction with Azides: Sodium azide can be used to introduce the azido functional group, a versatile precursor for other nitrogen-containing moieties.[4]



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## Reduction of the Nitro Group

The nitro group can be readily reduced to an amino group, a critical transformation in the synthesis of many pharmaceutical and dye intermediates.[4] This reduction can be achieved using various reducing agents, with catalytic hydrogenation being a common and efficient method.[4] The resulting 4-(chloromethyl)-2-aminophenol is a bifunctional intermediate with both a reactive chloromethyl group and an aromatic amine.[4]



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## Reactions of the Phenolic Hydroxyl Group

The phenolic hydroxyl group can undergo typical reactions of phenols, such as ether and ester formation. Its acidity also allows for deprotonation to form a phenoxide, which can then participate in various reactions.

## Applications in Research and Development

The unique combination of functional groups in **4-(Chloromethyl)-2-nitrophenol** makes it a valuable starting material in several areas of chemical research and development.

## Pharmaceutical and Agrochemical Synthesis

This compound serves as a key intermediate in the synthesis of more complex molecules for the pharmaceutical and agrochemical industries.[3][4] The reactive chloromethyl group is particularly useful for introducing various side chains and building molecular complexity.[4] While specific drug candidates are often proprietary, the core structure of **4-(Chloromethyl)-2-nitrophenol** provides a versatile scaffold for medicinal chemistry exploration.[4] The broader class of nitrophenols is used in the manufacturing of drugs and pesticides.[6][7]

## Dye and Pigment Manufacturing

The chromophoric nitro group and the auxochromic hydroxyl group, combined with the reactive chloromethyl handle, make this compound a useful precursor in the synthesis of various dyes and pigments.[2][3]

## Safety, Handling, and Toxicology

Due to the presence of the nitro group and the chlorinated methyl group, **4-(Chloromethyl)-2-nitrophenol** should be handled with care as a potentially hazardous substance.[2]

## Hazard Identification and Personal Protective Equipment (PPE)

- Toxicity: While specific toxicological data for this compound is limited, related nitrophenols are known to be toxic.[2][6] It is likely to be an irritant to the skin, eyes, and respiratory

system.[2]

- Handling: Always handle **4-(Chloromethyl)-2-nitrophenol** in a well-ventilated fume hood.[8]
- Personal Protective Equipment: Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[8]

## Storage and Disposal

- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong bases.[8] Keep the container tightly closed.[8]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.[8]

## Experimental Protocol: Nucleophilic Substitution with a Primary Amine

This protocol provides a general procedure for the reaction of **4-(Chloromethyl)-2-nitrophenol** with a primary amine to illustrate a common synthetic application.

Objective: To synthesize a 4-((alkylamino)methyl)-2-nitrophenol derivative.

Materials:

- **4-(Chloromethyl)-2-nitrophenol**
- Primary amine (e.g., benzylamine)
- Anhydrous polar aprotic solvent (e.g., acetonitrile or DMF)
- Mild base (e.g., potassium carbonate)
- Stir plate and stir bar
- Round-bottom flask with reflux condenser
- Standard laboratory glassware for workup and purification

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve **4-(Chloromethyl)-2-nitrophenol** (1 equivalent) in the chosen anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Reagents:** Add the primary amine (1.1 equivalents) and the mild base (1.2 equivalents) to the stirred solution.
- **Reaction Conditions:** Heat the reaction mixture to a suitable temperature (e.g., 50-80 °C) and monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Workup:** Once the reaction is complete, cool the mixture to room temperature. Filter off the inorganic salts and concentrate the filtrate under reduced pressure.
- **Purification:** Dissolve the crude product in a suitable organic solvent (e.g., ethyl acetate) and wash with water and brine. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate.
- **Isolation:** Purify the final product by column chromatography on silica gel using an appropriate eluent system (e.g., a mixture of hexanes and ethyl acetate).
- **Characterization:** Characterize the purified product by NMR and IR spectroscopy and mass spectrometry to confirm its identity and purity.

## Conclusion

**4-(Chloromethyl)-2-nitrophenol** is a valuable and versatile chemical intermediate with a rich reactivity profile. Its trifunctional nature allows for a wide range of chemical transformations, making it a key building block in the synthesis of complex organic molecules for various applications, particularly in the pharmaceutical and dye industries. A thorough understanding of its properties, synthesis, and reactivity, coupled with stringent safety practices, is essential for its effective and responsible use in a research and development setting.

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